

# IUPAC name for 5-Bromo-2-methoxypyridine

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## Compound of Interest

Compound Name: 5-Bromo-2-methoxypyridine

Cat. No.: B044785

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An In-depth Technical Guide to **5-Bromo-2-methoxypyridine**

## Introduction

**5-Bromo-2-methoxypyridine**, confirmed by its IUPAC name, is a substituted pyridine derivative that serves as a critical and versatile building block in organic synthesis.<sup>[1][2][3]</sup> With the CAS Number 13472-85-0, this compound is extensively utilized as a key intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials.<sup>[3][4][5]</sup> Its structure, featuring a pyridine ring with a bromine atom at the 5-position and a methoxy group at the 2-position, provides a unique balance of reactivity that makes it an invaluable tool for researchers and drug development professionals.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis protocols, and significant applications.

## Chemical and Physical Properties

**5-Bromo-2-methoxypyridine** is typically a light yellow or colorless liquid, though it can also appear as a white to off-white solid.<sup>[1][4][6][7]</sup> It is soluble in organic solvents such as ethanol and acetone but is sparingly soluble in water.<sup>[7]</sup> The key physicochemical properties are summarized in the table below.

Property	Value
IUPAC Name	5-bromo-2-methoxypyridine[2]
Synonyms	2-methoxy-5-bromopyridine, 3-Bromo-6-methoxypyridine[1][3]
CAS Number	13472-85-0[8][9]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO[2][8][9]
Molecular Weight	188.02 g/mol [8][9]
Appearance	Light yellow liquid / White to off-white solid[4][6][7]
Boiling Point	80 °C at 12 mmHg[6][8][9]
Density	1.453 g/mL at 25 °C[6][8][9]
Refractive Index (n <sub>20/D</sub> )	1.555[6][8]
Flash Point	96 °C (204.8 °F) - closed cup[8]
InChI Key	XADICJHFELMBGX-UHFFFAOYSA-N[2][8]
SMILES String	COc1ccc(Br)cn1[8]

## Experimental Protocols: Synthesis

The synthesis of **5-Bromo-2-methoxypyridine** is most commonly achieved through the nucleophilic substitution of a bromine atom on a dibrominated pyridine precursor. A high-yield, scalable method starting from 2,5-dibromopyridine is detailed below.

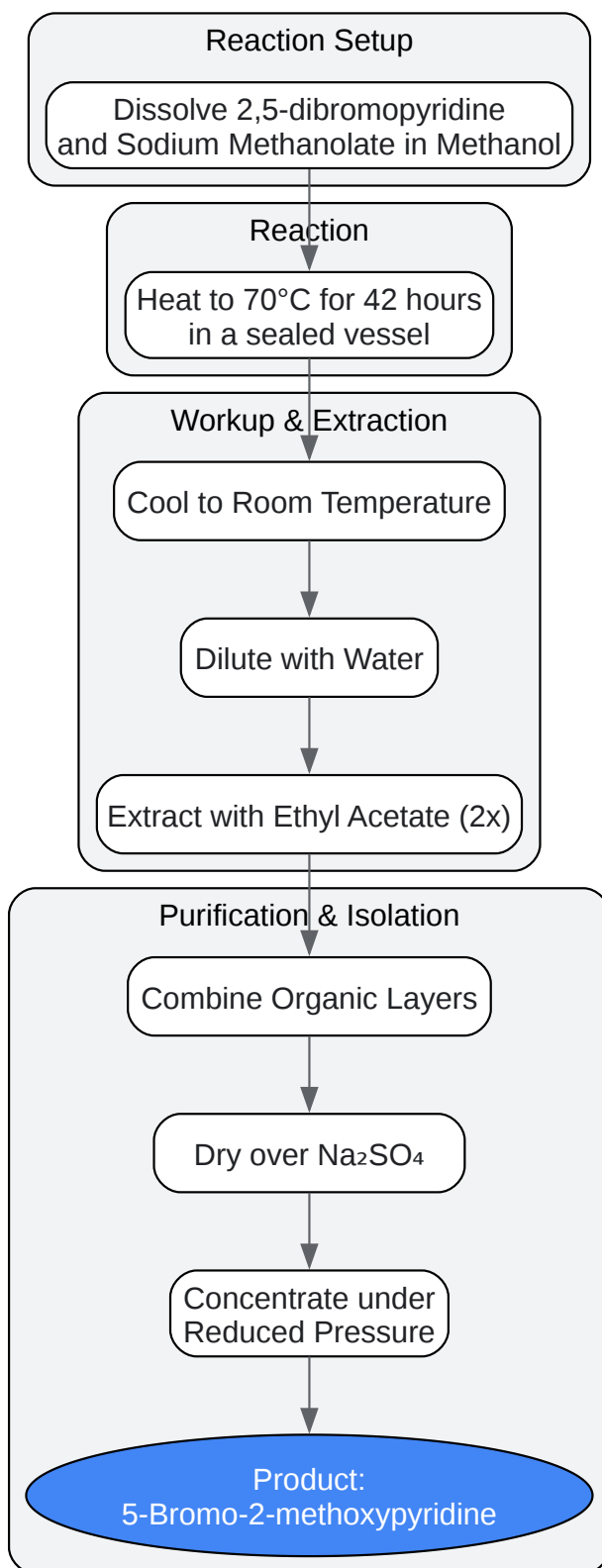
### Protocol 1: Synthesis from 2,5-Dibromopyridine

This protocol is adapted from a procedure with a reported yield of 95%.[6]

- Materials:
  - 2,5-dibromopyridine (5.5 g, 23.2 mmol)
  - Sodium methanolate (sodium methoxide) (3.76 g, 69.6 mmol)

- Methanol (60 mL)
- Water (50 mL)
- Ethyl acetate (2 x 100 mL)
- Anhydrous sodium sulfate
- Procedure:
  - Dissolve 2,5-dibromopyridine (5.5 g) and sodium methanolate (3.76 g) in methanol (60 mL) within a sealed reaction vessel.
  - Heat the mixture to 70 °C and maintain for 42 hours.
  - After the reaction is complete, cool the mixture to room temperature.
  - Dilute the reaction mixture with water (50 mL).
  - Extract the aqueous layer with ethyl acetate (2 x 100 mL).
  - Combine the organic layers.
  - Dry the combined organic layer over anhydrous sodium sulfate.
  - Concentrate the solution under reduced pressure to yield the final product, **5-bromo-2-methoxypyridine**, as a light yellow oil (4.1 g, 95% yield).[6]

A visual representation of this experimental workflow is provided below.



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### Synthesis Workflow for **5-Bromo-2-methoxypyridine**

## Core Applications in Research and Drug Development

**5-Bromo-2-methoxypyridine** is a cornerstone intermediate in medicinal chemistry and agrochemical synthesis due to its versatile reactivity.[3][4]

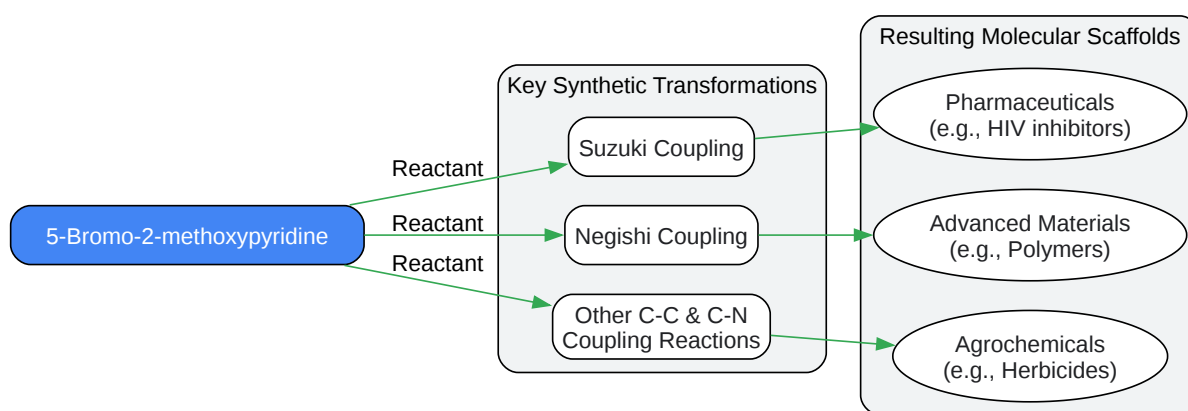
- **Pharmaceutical Synthesis:** It is a crucial precursor for a variety of pharmaceutical compounds.[7] Its derivatives have been investigated for treating neurological disorders and cardiovascular conditions.[3][4] Notable applications include its use in the synthesis of:
  - $\alpha\beta3$  Antagonists: These compounds are investigated for their potential in treating conditions like osteoporosis and certain cancers.[6]
  - Anti-HIV Integrase Inhibitors: It serves as a building block in creating novel drugs to combat HIV.[1][6]
  - Somatostatin sst3 Receptor Antagonists: These are explored for therapies against acromegaly and specific types of cancer.[4]
  - 5-Lipoxygenase Inhibitors: Used to develop anti-inflammatory agents.[8]
- **Ligand for Receptors:** The compound itself has been identified as a ligand for central nicotinic acetylcholine receptors, making it a valuable tool in neuroscience research.[1][6]
- **Agrochemicals:** In the agrochemical sector, it is a key starting material for synthesizing pesticides and herbicides, contributing to crop protection.[3][4]
- **Material Science:** The pyridine structure allows for its incorporation into advanced materials, such as conductive polymers, coordination polymers, and metal-organic frameworks (MOFs), by leveraging the bromine atom for coupling reactions.[5]

## Role in Key Chemical Reactions

The synthetic utility of **5-Bromo-2-methoxypyridine** is largely defined by the reactivity of its bromine substituent, which makes it an excellent substrate for cross-coupling reactions.[1] This allows for the facile formation of carbon-carbon and carbon-heteroatom bonds, a fundamental strategy in constructing complex molecules.

- **Cross-Coupling Reactions:** It is frequently used in reactions such as the Suzuki-Miyaura and Negishi couplings.[1] In these reactions, the bromine atom is substituted by various organic groups, enabling the assembly of intricate molecular scaffolds. The electron-donating methoxy group and the electron-withdrawing nature of the pyridine ring influence the reactivity at the C-Br bond.[1]

The logical relationship illustrating its role as a versatile synthetic intermediate is depicted below.



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### Role of **5-Bromo-2-methoxypyridine** in Synthesis

## Safety and Handling

**5-Bromo-2-methoxypyridine** is classified as an irritant and requires careful handling in a laboratory setting.

- **Hazard Classifications:** It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[8]

- Safety Precautions: Standard personal protective equipment (PPE), including gloves, and eye protection, should be worn.[8] Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation.[7] It should be stored in a cool, dry, and well-ventilated area in a tightly sealed container.[7]

## Conclusion

**5-Bromo-2-methoxypyridine** is a high-value chemical intermediate with a broad spectrum of applications, particularly in drug discovery and fine chemical synthesis.[1][3] Its well-defined physicochemical properties, reliable synthesis routes, and versatile reactivity in key transformations like cross-coupling reactions make it an indispensable tool for chemists. The continued exploration of this compound is expected to lead to the development of novel pharmaceuticals, advanced materials, and effective agrochemicals.

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